MM-589 selectivity against other SET1 family methyltransferases

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MM-589: A Highly Selective Inhibitor of MLL1 Methyltransferase

A Comparative Guide for Researchers, Scientists, and Drug Development Professionals

MM-589 is a potent and cell-permeable macrocyclic peptidomimetic inhibitor of the WD repeat domain 5 (WDR5)-mixed lineage leukemia (MLL) protein-protein interaction.[1][2][3] This interaction is crucial for the histone methyltransferase (HMT) activity of MLL1, a member of the SET1 family of enzymes that play a critical role in regulating gene expression. Dysregulation of MLL1 activity is implicated in certain types of leukemia, making it a key therapeutic target.[3] This guide provides a comparative analysis of **MM-589**'s selectivity against other SET1 family methyltransferases, supported by available experimental data and detailed protocols.

High Selectivity of MM-589 for MLL1

MM-589 exhibits remarkable selectivity for the MLL1 complex. It binds to WDR5 with high affinity, displaying an IC50 value of 0.90 nM, which in turn inhibits the H3K4 methyltransferase activity of MLL1 with an IC50 of 12.7 nM.[2][3] Extensive research has indicated that **MM-589** is highly selective for MLL1 and does not affect other members of the SET1 family, which include MLL2, MLL3, MLL4, SETD1A, and SETD1B.[1][3]

While the primary literature asserts that **MM-589** has "no effect" on these other methyltransferases, specific IC50 values from head-to-head comparative studies are not

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publicly available. The data presented below reflects the currently available quantitative information.

Comparative Activity of **MM-589** Against SET1 Family Methyltransferases

Methyltransferase	Target	IC50 (nM)	Reference
MLL1	WDR5-MLL Interaction	0.90	[2][3]
MLL1 HMT Activity	12.7	[2][3]	
MLL2	Not specified	No effect reported	[1][3]
MLL3	Not specified	No effect reported	[1][3]
MLL4	Not specified	No effect reported	[1][3]
SETD1A	Not specified	No effect reported	[1][3]
SETD1B	Not specified	No effect reported	[1][3]

Note: The assertion of "no effect" on SET1 family members other than MLL1 is based on statements in the primary literature.[1][3] The absence of specific inhibitory concentration (IC50) values in the public domain prevents a more granular quantitative comparison.

Signaling Pathway and Mechanism of Action

MM-589's mechanism of action is centered on the disruption of the MLL1-WDR5 protein-protein interaction. WDR5 is a crucial component of the MLL1 core complex, and its interaction with the MLL1 protein is essential for the complex's histone methyltransferase activity. By binding to WDR5, **MM-589** prevents the proper assembly of the MLL1 complex, thereby inhibiting its ability to methylate histone H3 at lysine 4 (H3K4).

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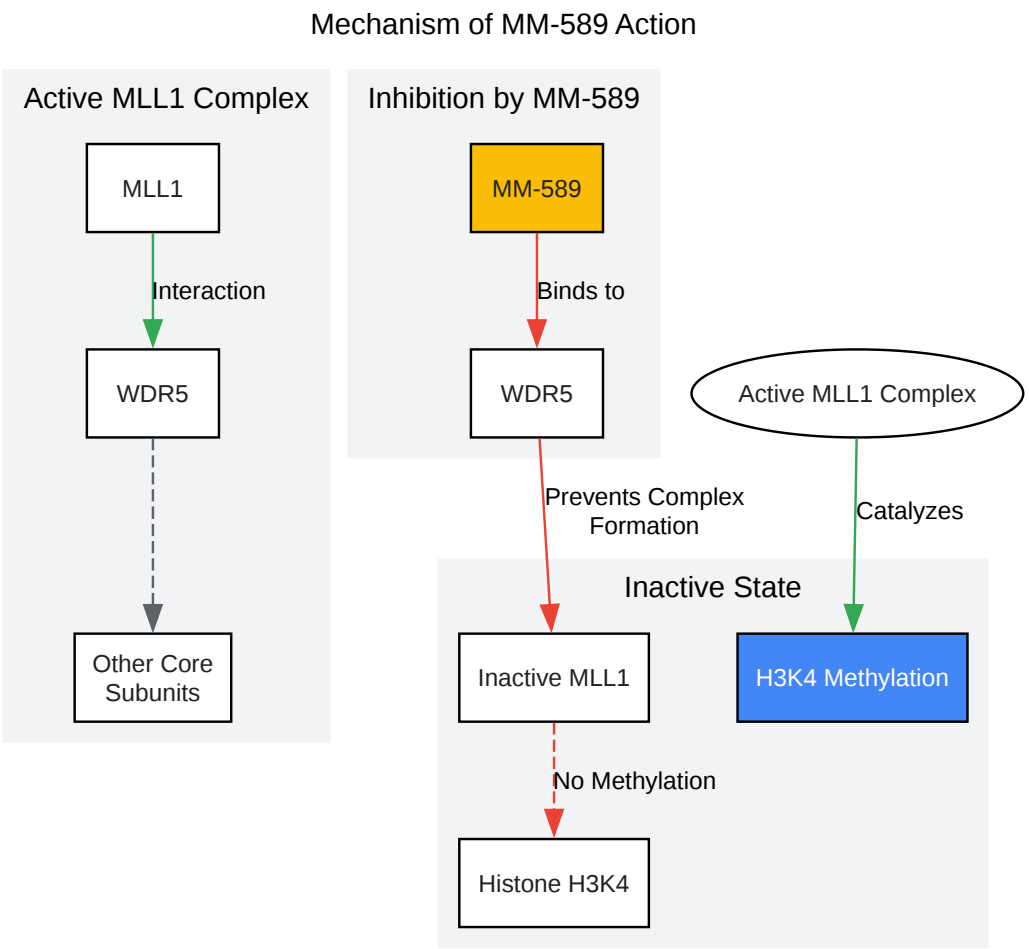

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Caption: **MM-589** binds to WDR5, disrupting the MLL1 complex and inhibiting H3K4 methylation.

Experimental Protocols

The following are detailed methodologies for the key experiments cited in the evaluation of **MM-589**.

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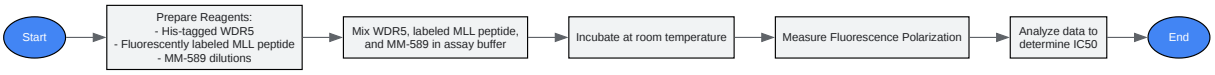
WDR5-MLL Interaction Assay (Fluorescence Polarization)

This assay is used to determine the IC50 value of **MM-589** for the WDR5-MLL protein-protein interaction.

Workflow:



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Caption: Workflow for the fluorescence polarization-based WDR5-MLL interaction assay.

Detailed Steps:

- Reagent Preparation:
  - Recombinant N-terminally His-tagged human WDR5 protein is expressed and purified.
  - A peptide corresponding to the WDR5-binding motif of MLL1 is synthesized and labeled with a fluorescent probe (e.g., 5-FAM).
  - A serial dilution of **MM-589** is prepared in the assay buffer.
- Assay Procedure:
  - The assay is performed in a 384-well plate format.
  - To each well, the following are added:
    - His-tagged WDR5 protein.
    - Fluorescently labeled MLL peptide.
    - Varying concentrations of **MM-589** or vehicle control (DMSO).

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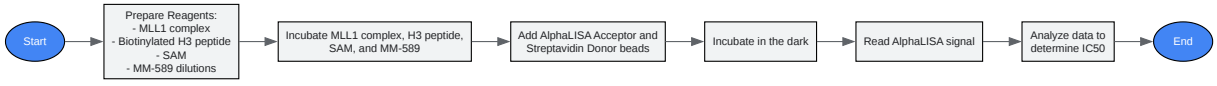
  - The final assay buffer conditions typically consist of 100 mM potassium phosphate (pH 8.0), 150 mM NaCl, and 0.01% Triton X-100.
- Incubation and Measurement:
  - The plate is incubated at room temperature for a defined period (e.g., 30 minutes) to allow the binding reaction to reach equilibrium.
  - Fluorescence polarization is measured using a microplate reader with appropriate excitation and emission wavelengths (e.g., 485 nm excitation and 528 nm emission for 5-FAM).
- Data Analysis:
  - The fluorescence polarization values are plotted against the logarithm of the inhibitor concentration.
  - The data is fitted to a sigmoidal dose-response curve to determine the IC50 value, which is the concentration of **MM-589** required to displace 50% of the fluorescently labeled MLL peptide from WDR5.

MLL1 Histone Methyltransferase (HMT) Assay (AlphaLISA)

This assay quantifies the enzymatic activity of the MLL1 complex and the inhibitory effect of **MM-589**.

Workflow:



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Caption: Workflow for the AlphaLISA-based MLL1 HMT assay.

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Detailed Steps:

- Reagent Preparation:
  - A reconstituted MLL1 complex (containing MLL1, WDR5, RbBP5, and ASH2L) is used as the enzyme source.
  - A biotinylated histone H3 peptide (e.g., amino acids 1-21) serves as the substrate.
  - S-adenosyl-L-methionine (SAM) is used as the methyl donor.
  - A serial dilution of **MM-589** is prepared.
- Enzymatic Reaction:
  - The reaction is typically carried out in a 384-well plate.
  - The MLL1 complex, biotinylated H3 peptide, and varying concentrations of **MM-589** are pre-incubated.
  - The reaction is initiated by the addition of SAM.
  - The plate is incubated at room temperature for a specific duration (e.g., 60 minutes) to allow for histone methylation.
- Detection:
  - The reaction is stopped, and AlphaLISA Acceptor beads conjugated to an anti-methylated H3K4 antibody are added.
  - After an incubation period, Streptavidin-coated Donor beads are added. These beads bind to the biotinylated H3 substrate.
  - The plate is incubated in the dark to allow for the proximity-based AlphaLISA signal to develop.
- Signal Reading and Analysis:

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- The AlphaLISA signal is read on a compatible plate reader. A signal is generated when the Donor and Acceptor beads are brought into close proximity as a result of the MLL1-catalyzed methylation of the H3 peptide.
- The signal intensity is plotted against the logarithm of the inhibitor concentration.
- The data is fitted to a dose-response curve to calculate the IC50 value for the inhibition of MLL1 HMT activity.

Conclusion

MM-589 is a highly potent and selective inhibitor of the MLL1 methyltransferase. Its mechanism of action, involving the disruption of the critical WDR5-MLL1 interaction, provides a targeted approach for modulating the activity of this enzyme. While quantitative data on its activity against other SET1 family members is limited to the statement of "no effect," the available information strongly suggests a high degree of selectivity for MLL1. The detailed experimental protocols provided herein offer a foundation for the further investigation and characterization of **MM-589** and other potential inhibitors of the SET1 family of methyltransferases.

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